Technical Guide: NMR Spectral Analysis of 2-Amino-5-(methyl-d3)-pyridine

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Compound of Interest

Compound Name:	*2-Amino-5-(methyl-d3)-pyridine*
CAS No.:	*1185311-13-0*
Cat. No.:	*B564264*

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Executive Summary

This technical guide details the Nuclear Magnetic Resonance (NMR) characterization of **2-Amino-5-(methyl-d3)-pyridine** (CAS: 35456-25-6 / Analogous Parent CAS: 1603-41-4).[1] This isotopolog is a critical tool in drug metabolism and pharmacokinetics (DMPK) studies, specifically for evaluating metabolic stability via the Kinetic Isotope Effect (KIE) and as an internal standard in LC-MS/MS bioanalysis.[1]

The substitution of the C-5 methyl protons with deuterium (

H) introduces distinct spectral features—most notably the disappearance of the methyl resonance in

H NMR and the emergence of a multiplet with reduced Nuclear Overhauser Effect (NOE) in

C NMR. This guide provides the theoretical grounding, experimental protocols, and spectral data required to validate the isotopic purity and structural integrity of this compound.

Part 1: Structural Context & Isotopic Utility[1]

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The 2-amino-5-methylpyridine scaffold is a pharmacophore found in various bioactive agents (e.g., Pirfenidone analogs).[1] Metabolic oxidation typically occurs at the benzylic-like methyl position.[1] Deuteration at this site (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) slows this rate-determining step due to the greater bond dissociation energy of C-D versus C-H.

Structural Representation[2][3][4][5]

- Parent: 2-Amino-5-methylpyridine (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

)[2][3][4][5][6][7][8]

- Analyte: **2-Amino-5-(methyl-d3)-pyridine** (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

)

The primary analytical challenge is confirming the quantitative incorporation of deuterium (>98% D) and ensuring no scrambling occurs on the aromatic ring.

Part 2: Theoretical NMR Expectations

To accurately interpret the spectra, one must understand the physics of the Deuterium (

H) nucleus (

) interacting with Carbon-13 (

).

The "Silent" Proton Spectrum

In ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

H NMR, the methyl protons (typically

ppm) are replaced by deuterium. Since the probe is tuned to ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

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H, the methyl group becomes "NMR silent." Any residual signal at this shift indicates incomplete deuteration (isotopic impurity).

Carbon-Deuterium Coupling ( )

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C NMR, the methyl carbon is no longer a singlet.[9] It couples to three equivalent deuterium nuclei.[1][10]

- Multiplicity Rule:
- Calculation:ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">
- Result: The methyl carbon appears as a septet with an intensity ratio of 1:3:6:7:6:3:1.[9][11]

Isotope Shift ( )

Deuterium exerts a shielding effect.[1] The

C resonance of the

group will appear upfield (lower ppm) relative to the

parent.

- -shift:

  to

  ppm per D.
- ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  -shift: (C-5 quaternary carbon) may show a slight upfield shift (

  ppm).

Relaxation Dynamics (Critical for Quantitation)

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The ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

carbon lacks the efficient dipolar relaxation mechanism provided by protons (

H-

C dipole).[11] Consequently, the longitudinal relaxation time (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) for the deuterated carbon is significantly longer.[11] Standard acquisition parameters (short

delays) will saturate this signal, causing it to disappear or appear with artificially low intensity.

Part 3: Experimental Protocol

Reagents and Sample Preparation[2][6]

- Solvent: DMSO-dngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  is preferred over CDCl

  for aminopyridines to minimize exchange broadening of the

  protons and improve solubility.

- Concentration: 10–15 mg in 0.6 mL solvent (for

  C sensitivity).

- Tube: 5mm high-precision NMR tube (Wilmad 528-PP or equivalent).

Instrument Parameters (400 MHz+)

Protocol A:

H NMR (Purity Check)

- Pulse Sequence:zg30 (30° pulse)

- Spectral Width: 0 – 12 ppm[1]

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- Scans (NS): 16
- Relaxation Delay (D1): 1.0 s
- Goal: Confirm absence of peak at ~2.15 ppm and integration of aromatic protons.

Protocol B: Quantitative

C NMR (The "Septet" Hunt)

- Pulse Sequence:zgig (Inverse gated decoupling) to suppress NOE, or zgpg with extended delay.
- Relaxation Delay (D1):> 5.0 seconds (Crucial: allows

  relaxation).
- Scans (NS): > 1024 (Due to splitting of signal intensity into 7 peaks).[1]
- Line Broadening (LB): 1.0 – 2.0 Hz (to improve S/N of the multiplet).

Part 4: Spectral Data Analysis

Comparative Spectral Data Table

The following table contrasts the expected shifts of the parent compound against the deuterated analyte in DMSO-d

.

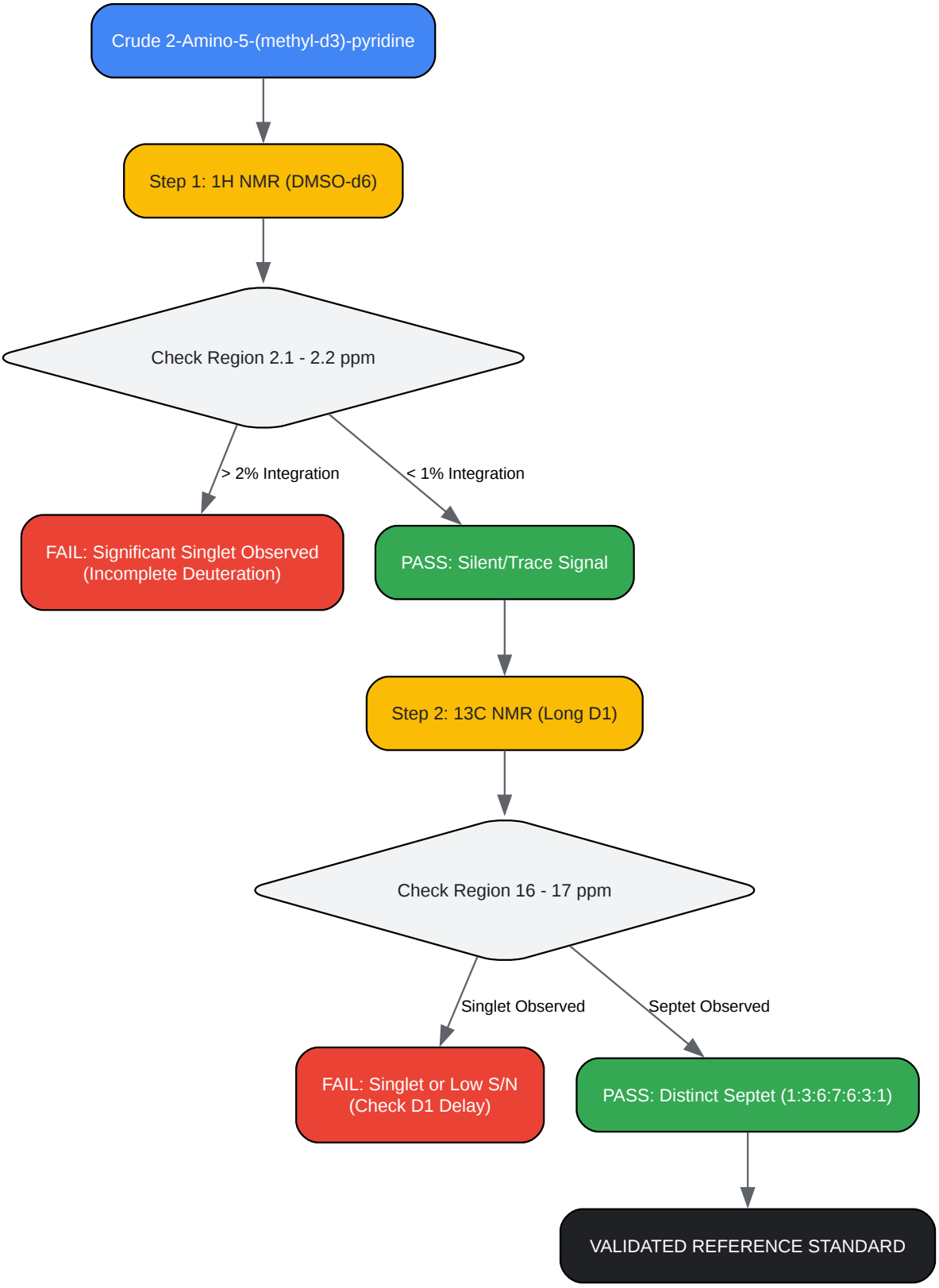
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Position	Atom Type	Parent (ppm)	Deuterated (ppm)	Multiplicity	Notes
C-2	C (Quat)	158.5	158.5	Singlet	Amino attachment
C-6	C (CH)	146.2	146.2	Singlet	to Nitrogen
C-4	C (CH)	137.5	137.5	Singlet	
C-5	C (Quat)	121.8	121.7	Singlet	-isotope shift possible
C-3	C (CH)	108.1	108.1	Singlet	Shielded by NH
Methyl	C (Alkyl)	17.2	~16.4	Septet	Hz
H-6	H	7.79	7.79	Doublet	Hz
H-4	H	7.12	7.12	dd	Hz
H-3	H	6.35	6.35	Doublet	Hz
NH	H	5.60 (br)	5.60 (br)	Broad Singlet	Exchangeable
Methyl	H	2.12	ABSENT	-	< 1% residual allowed

Analytical Workflow Diagram

The following diagram outlines the decision logic for validating the synthesis product.

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Caption: Figure 1. Step-wise validation workflow for deuterated pyridine analogs. Note the critical checkpoint at the

C acquisition stage.

Part 5: Quality Control & Purity Calculation

To certify the material for use in GLP studies, isotopic enrichment must be calculated.

Isotopic Enrichment Calculation

Using the

H NMR spectrum:

- Integrate the aromatic proton H-3 (at ~6.35 ppm) and set its value to 1.00.[1]
- Integrate the residual methyl region (2.10 – 2.15 ppm).[1] Let this value be ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  .
- Theoretical integration for fully protonated methyl is 3.00.[1]
- % Deuteration Formula: ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="ng-star-inserted display">

Mass Spectrometry Confirmation

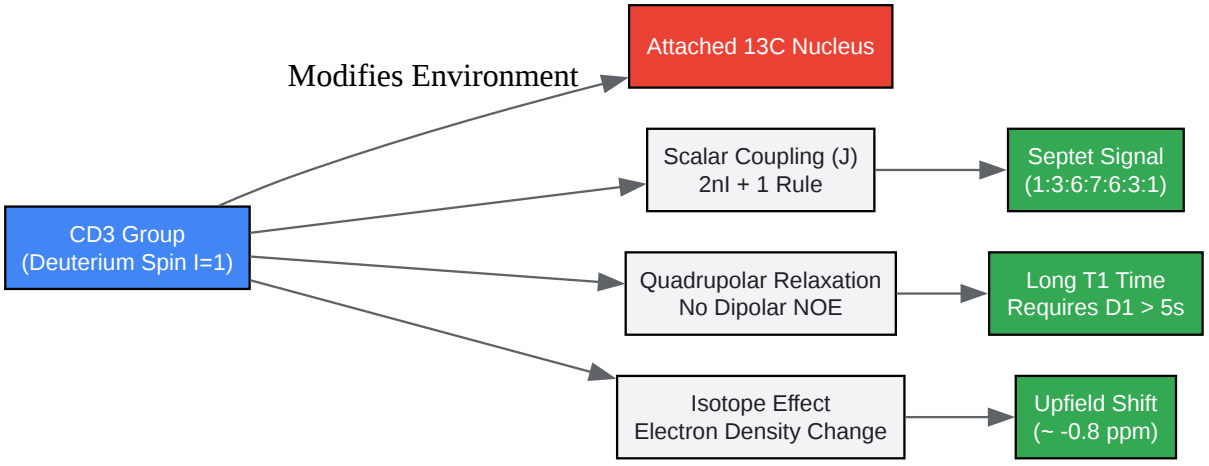
While NMR provides regional specificity, High-Resolution Mass Spectrometry (HRMS) confirms the molecular weight.[1]

- Parent (M+H):ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">
- Deuterated (M+H):ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">
- Acceptance: The M+3 peak should be the base peak; M+0, M+1, and M+2 should be negligible (<0.5%).

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Part 6: Visualizing the Isotope Effect Logic

The following diagram illustrates the physical basis for the spectral changes observed.



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Caption: Figure 2.[1] Mechanistic causality of observed

C NMR phenomena in deuterated methyl groups.

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